

# An In-depth Technical Guide to Biotin-PEG4-MeTz

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## Compound of Interest

Compound Name: **Biotin-PEG4-MeTz**

Cat. No.: **B6286360**

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This technical guide provides a comprehensive overview of Biotin-PEG4-Methyltetrazine (**Biotin-PEG4-MeTz**), a key reagent in modern bioconjugation and chemical biology. It is intended for researchers, scientists, and drug development professionals who utilize bioorthogonal chemistry for labeling, detection, and purification of biomolecules.

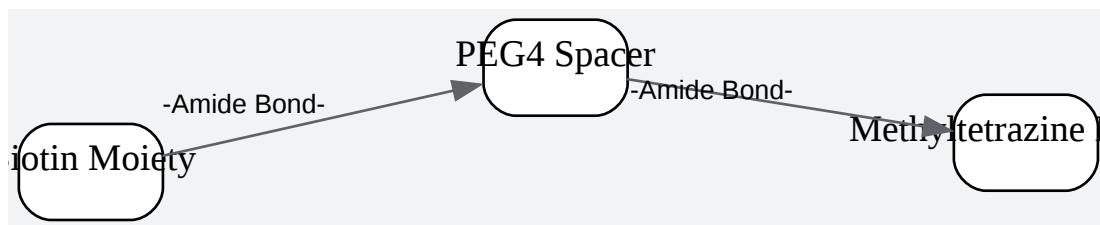
## Core Properties and Chemical Structure

**Biotin-PEG4-MeTz** is a versatile chemical tool that combines the high-affinity binding of biotin to streptavidin/avidin with the highly efficient and specific reactivity of a methyltetrazine moiety. The polyethylene glycol (PEG) spacer enhances solubility in aqueous solutions, a critical feature for biological applications.

## Chemical Structure

The structure consists of three key components:

- Biotin: A vitamin that forms a highly stable, non-covalent interaction with avidin and streptavidin proteins.
- PEG4 Linker: A hydrophilic four-unit polyethylene glycol spacer that increases water solubility and reduces steric hindrance between the biotin and the conjugated molecule.
- Methyltetrazine (MeTz): A highly reactive dienophile that participates in inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reactions.



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Caption: Molecular components of **Biotin-PEG4-MeTz**.

## Physicochemical Data

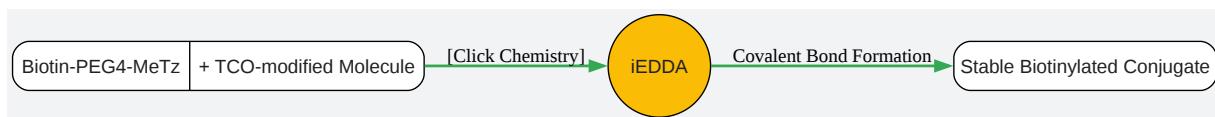
The quantitative properties of **Biotin-PEG4-MeTz** are summarized below. Note that slight variations in molecular weight and formula may exist between different suppliers due to salt forms or minor structural differences.

Property	Value	Reference(s)
Molecular Formula	C <sub>31</sub> H <sub>46</sub> N <sub>8</sub> O <sub>7</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	~674.82 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Purity	>95% (typically determined by HPLC)	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Red to purple solid/powder	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in DMSO, DMF, and Methanol. Good solubility in water.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Storage Conditions	Store at -20°C, desiccated and protected from light. Stock solutions are stable for up to 6 months at -80°C.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Mechanism of Action: Inverse-Electron-Demand Diels-Alder Reaction

**Biotin-PEG4-MeTz** functions as a bioorthogonal labeling reagent through a reaction known as the inverse-electron-demand Diels-Alder (iEDDA) cycloaddition.<sup>[5][6]</sup> This "click chemistry" reaction is exceptionally fast and selective.

The core of this reaction is the specific ligation between the electron-poor tetrazine ring of **Biotin-PEG4-MeTz** and an electron-rich dienophile, most commonly a strained trans-cyclooctene (TCO).<sup>[2][5]</sup> This reaction proceeds rapidly under mild, physiological conditions (aqueous buffer, room temperature) without the need for a copper catalyst, making it ideal for use in complex biological systems, including live cells.<sup>[2][7]</sup> The reaction forms a stable dihydropyridazine linkage.<sup>[2]</sup> The kinetics of the tetrazine-TCO ligation are unparalleled by most other bioorthogonal reaction pairs, with rate constants reported to be greater than 800 M<sup>-1</sup>s<sup>-1</sup>.<sup>[5]</sup>



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Caption: The iEDDA reaction between **Biotin-PEG4-MeTz** and a TCO-derivative.

## Applications in Research and Development

The unique properties of **Biotin-PEG4-MeTz** make it suitable for a wide range of applications:

- Bioconjugation: For the preparation of biotinylated conjugates from TCO-modified proteins, antibodies, nucleic acids, or small molecules.<sup>[4]</sup>
- PROTACs: The molecule can be used as a PEG-based PROTAC linker in the synthesis of Proteolysis-Targeting Chimeras.<sup>[6]</sup>
- Cellular Imaging: Used in pre-targeted live-cell imaging strategies where a TCO-modified antibody or ligand first binds to its cellular target, followed by administration of the tetrazine-biotin probe for detection.

- Immunoassays: Enables the development of sensitive detection methods like IHC and immunofluorescence by tagging TCO-modified primary or secondary antibodies.[5]
- Glycobiology: Facilitates the study of glycans by labeling metabolically incorporated TCO-sugars.[1]
- Drug Delivery: Can be used to attach biotin to drug delivery systems for targeted delivery or purification purposes.[2]
- Affinity Purification: Biotinylated molecules can be readily isolated from complex mixtures using streptavidin-coated beads or surfaces.

## Experimental Protocols

Below is a generalized protocol for the biotinylation of a TCO-modified protein. Researchers must optimize parameters such as molar ratios and incubation times for their specific application.

### A. Materials and Reagents

- TCO-functionalized protein in a suitable buffer (e.g., PBS, pH 7.4). Buffer should be free of primary amines if a different biotinylation chemistry were to be used in parallel.
- **Biotin-PEG4-MeTz.**
- Anhydrous DMSO or DMF for preparing stock solutions.
- Purification column (e.g., size-exclusion chromatography, dialysis cassette) for removing excess reagent.

### B. Preparation of Reagent Stock Solution

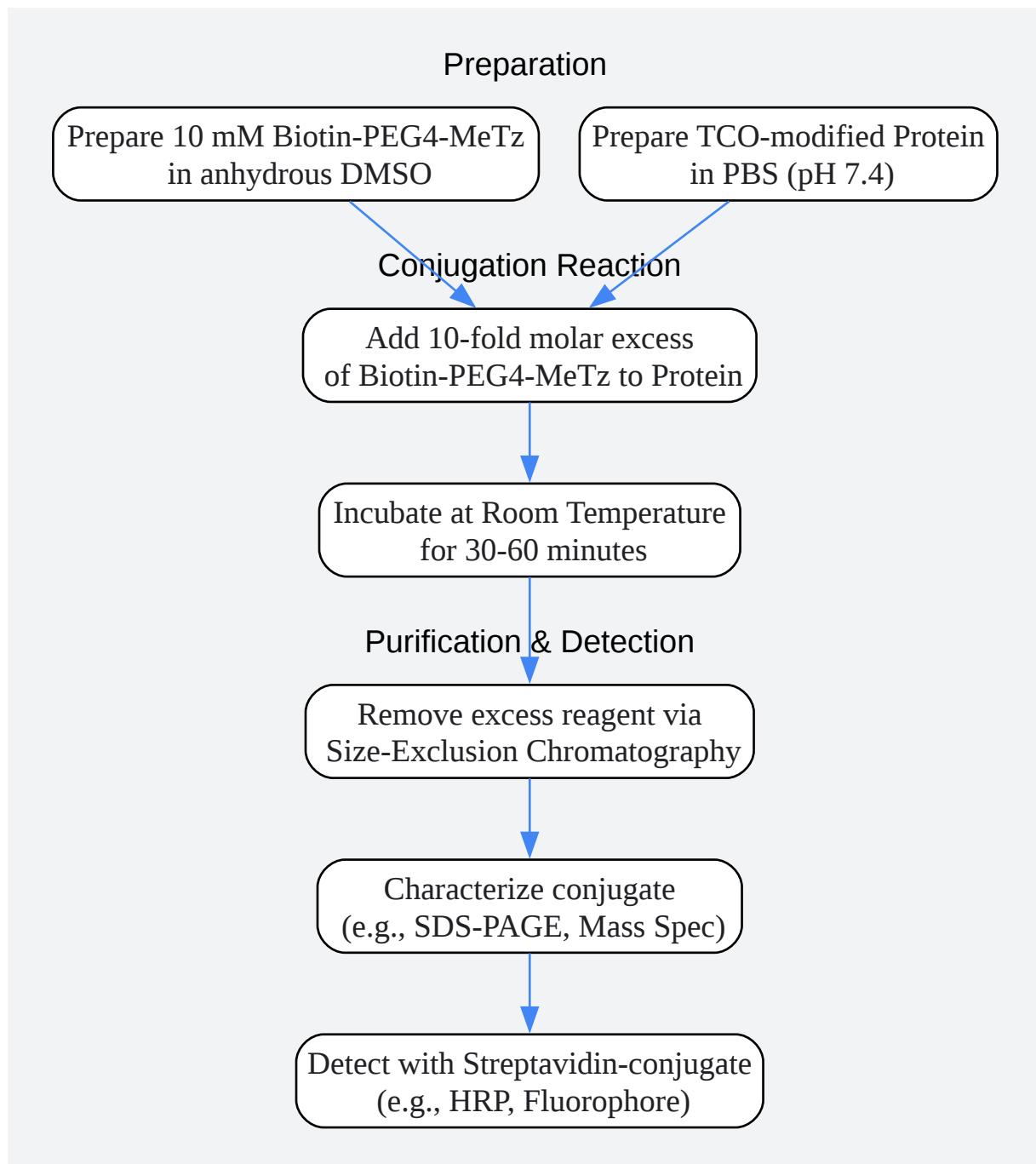
- Allow the vial of **Biotin-PEG4-MeTz** to equilibrate to room temperature before opening to prevent moisture condensation.
- Prepare a concentrated stock solution (e.g., 10-20 mM) by dissolving the reagent in anhydrous DMSO or DMF.

- If stored properly (desiccated, -20°C), this stock solution can be stable for several months.

## C. Biotinylation Protocol

- Prepare the TCO-modified protein at a known concentration (e.g., 1-10 mg/mL) in the reaction buffer.
- Calculate the required volume of the **Biotin-PEG4-MeTz** stock solution to achieve the desired molar excess. A 5- to 20-fold molar excess of the biotin reagent over the protein is a common starting point.
- Add the calculated volume of the **Biotin-PEG4-MeTz** stock solution to the protein solution.
- Incubate the reaction mixture at room temperature for 30 minutes to 2 hours. The reaction is often complete within 30 minutes due to the fast kinetics.<sup>[5]</sup>
- After incubation, remove the non-reacted **Biotin-PEG4-MeTz** using dialysis or a desalting column appropriate for the size of the protein conjugate.

## D. General Workflow Diagram



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Caption: General workflow for protein biotinylation and subsequent detection.

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